

# Application Notes and Protocols for Metabolic Flux Analysis using Glycocyamine- $^{15}\text{N}$ , $^{13}\text{C}_2$

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## Compound of Interest

Compound Name: Glycocyamine- $^{15}\text{N}$ ,  $^{13}\text{C}_2$

Cat. No.: B12399490

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## Introduction

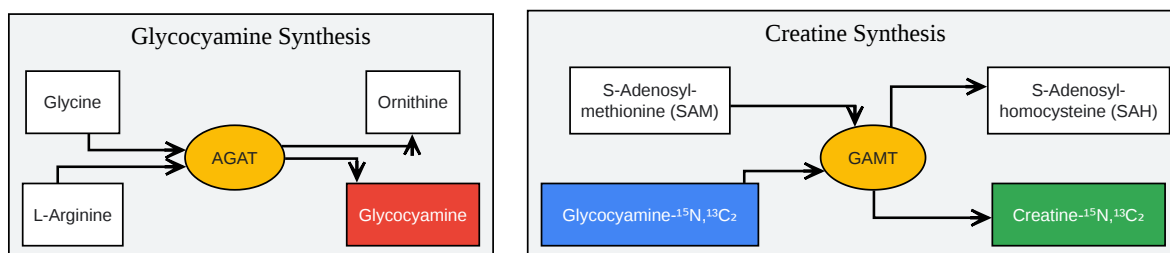
Metabolic Flux Analysis (MFA) is a powerful methodology for elucidating the rates of metabolic reactions in biological systems. The use of stable isotope tracers, such as Glycocyamine- $^{15}\text{N}$ ,  $^{13}\text{C}_2$ , allows for the precise tracking of atoms through metabolic pathways. Glycocyamine (guanidinoacetic acid, GAA) is a key intermediate in the biosynthesis of creatine, a vital molecule for cellular energy homeostasis, particularly in muscle and brain tissues. By introducing  $^{15}\text{N}$  and  $^{13}\text{C}$  labels on the glycocyamine molecule, researchers can quantitatively trace its conversion to creatine and investigate the dynamics of related metabolic pathways, including amino acid metabolism.

These application notes provide a comprehensive guide to designing and conducting metabolic flux analysis experiments using Glycocyamine- $^{15}\text{N}$ ,  $^{13}\text{C}_2$  as a tracer. The protocols outlined below cover cell culture, metabolite extraction, and analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS), providing a robust framework for investigating creatine metabolism and its role in health and disease.

## Signaling Pathways and Experimental Workflow

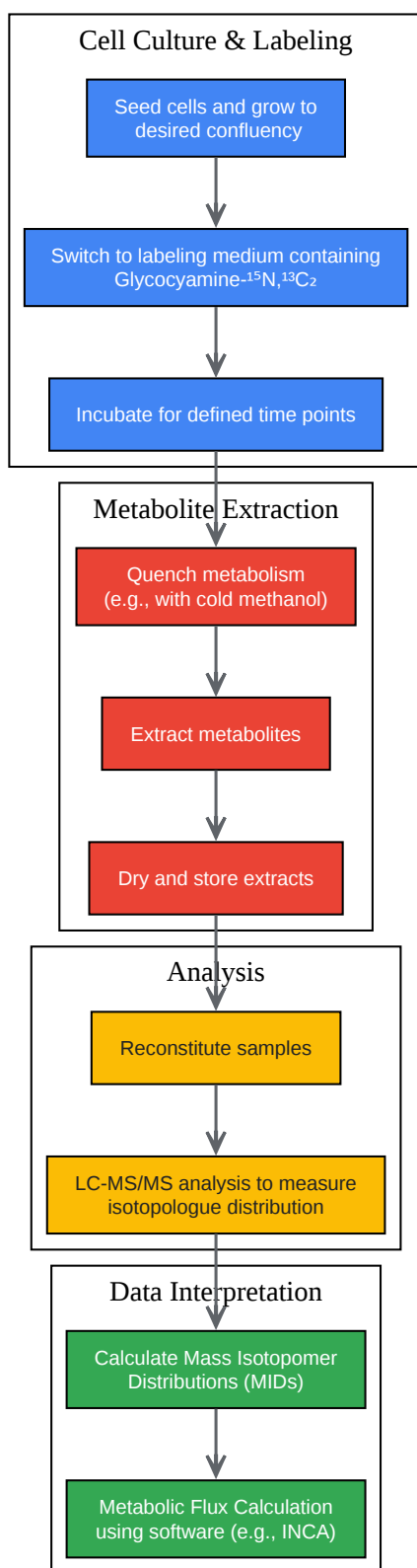
The metabolic pathway of interest begins with the synthesis of glycocyamine from arginine and glycine, followed by its methylation to form creatine. The experimental workflow for tracing this

pathway using Glycocyamine- $^{15}\text{N}$ ,  $^{13}\text{C}_2$  involves several key steps from cell culture to data analysis.



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**Caption:** Glycocyamine and Creatine Biosynthesis Pathway.



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